

(2-Chloroethoxy)methanediol proper disposal procedures

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Compound of Interest

Compound Name: (2-Chloroethoxy)methanediol

CAS No.: 71501-28-5

Cat. No.: B12660888

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This guide outlines the operational safety and disposal protocols for **(2-Chloroethoxy)methanediol** (CAS 71501-28-5).

Advisory for Researchers: This compound is a chemically unstable hemiacetal. In aqueous environments or upon improper storage, it hydrolyzes to release 2-Chloroethanol (Ethylene Chlorohydrin) and Formaldehyde.[1][2] Consequently, safety protocols must address the hazards of these breakdown products, particularly the extreme dermal toxicity of 2-chloroethanol.[1][2]

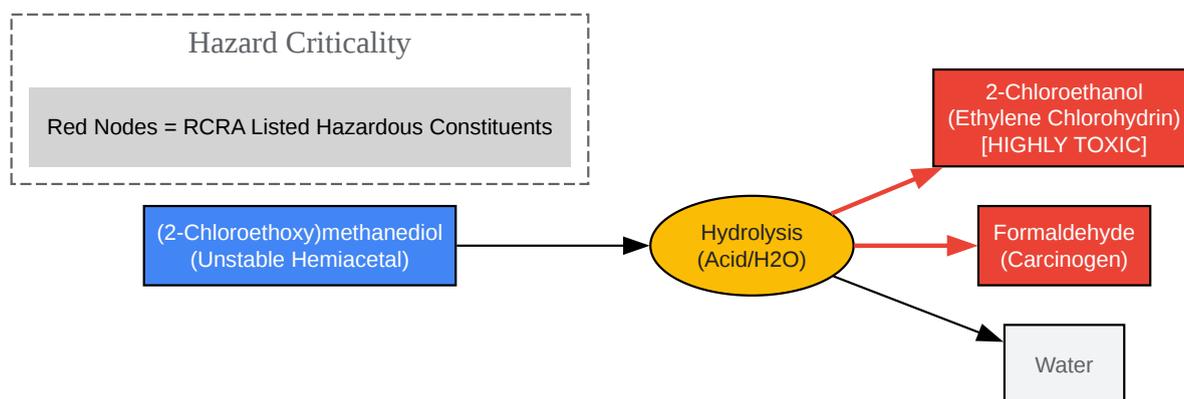
Part 1: Chemical Identity & Hazard Mechanism

You are likely handling this compound as a reactive intermediate or a degradation product of MEM-Cl (2-Methoxyethoxymethyl chloride) or CEM-Cl analogs. Understanding its decomposition is vital for safety.

Property	Detail
Chemical Name	(2-Chloroethoxy)methanediol
CAS Number	71501-28-5
Molecular Formula	C ₃ H ₇ ClO ₃
Functional Class	Hemiacetal / Geminal Diol Ether
Primary Hazard	Fatal in contact with skin (due to 2-Chloroethanol release)
RCRA Implications	Decomposes to U037 (2-Chloroethanol) and U122 (Formaldehyde)

Decomposition Pathway (The "Silent Hazard")

The "diol" functionality implies a hydrated aldehyde. Upon contact with moisture or slightly acidic conditions, the molecule collapses.[1][2]



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Figure 1:Hydrolytic decomposition pathway. Note that the primary acute risk comes from 2-Chloroethanol (LD50 Dermal ~67 mg/kg), which permeates standard nitrile gloves.[1][2]

Part 2: Immediate Containment & PPE

CRITICAL WARNING: Standard laboratory nitrile gloves provide insufficient protection against 2-chloroethanol breakthrough.

- Hand Protection: You must use Silver Shield® (EVOH/PE laminate) or Viton® gloves. If these are unavailable, double-glove with thick nitrile (>8 mil) and change immediately upon splash, but this is a compromise, not a standard.[1][2]
- Respiratory Protection: Work strictly within a certified chemical fume hood. If handling large volumes (>500 mL) outside a hood, a full-face respirator with organic vapor cartridges (OV) and formaldehyde filters is required.[1][2]
- Eye Protection: Chemical splash goggles (ANSI Z87.1). Face shield recommended for pouring operations.

Part 3: Disposal Workflow

Do not dispose of this chemical down the drain. It is a halogenated organic that will trigger sewer violations and potential toxicity events downstream.

Step 1: Waste Segregation

Segregate this waste into the Halogenated Organic Solvent stream.

- Do Not Mix With: Strong oxidizers (peroxides, nitric acid) or strong bases.[1][2] Mixing with bases can generate ethylene oxide (explosive/toxic) from the 2-chloroethanol component.
- pH Adjustment: If the waste is aqueous and acidic, neutralize to pH 6–8 using Sodium Bicarbonate () slowly to minimize volatilization of formaldehyde.[1]

Step 2: Containerization & Labeling

Use High-Density Polyethylene (HDPE) or glass containers.

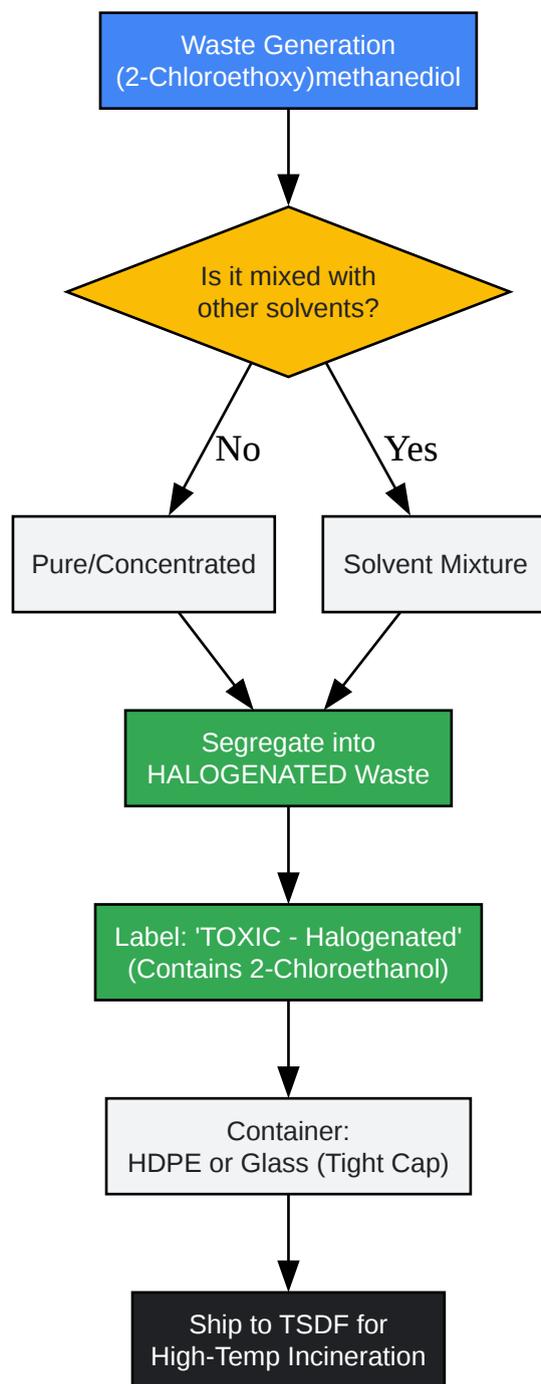
Label Requirements:

- Chemical Name: "Waste **(2-Chloroethoxy)methanediol** / 2-Chloroethanol"

- Hazard Checkboxes: Toxic Carcinogen Flammable (if in organic solvent)
- RCRA Codes: Label as U037 (2-Chloroethanol) and U122 (Formaldehyde) if the pure substance is being discarded.

Step 3: Final Disposal (Incineration)

The only acceptable destruction method is high-temperature incineration equipped with a scrubber to capture the hydrogen chloride (HCl) gas generated during combustion.



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Figure 2: Decision tree for proper waste stream segregation and final disposal.

Part 4: Emergency Spill Procedures

- Evacuate: Clear the immediate area.

- PPE Up: Don Silver Shield gloves and respiratory protection.
- Absorb: Use a non-combustible absorbent (Vermiculite or Clay).[3] Do not use paper towels (formaldehyde reacts with cellulose; chloroethanol is flammable).
- Clean: Wash the area with a mild soap solution. Collect all wash water as hazardous waste (Halogenated).
- Report: Notify your EHS officer immediately.

References

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